

An In-depth Technical Guide on the Physical Properties of 3,5-Diiodosalicylaldehyde

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Compound of Interest

Compound Name: 3,5-Diiodosalicylaldehyde

Cat. No.: B1329479

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the physical properties of **3,5-Diiodosalicylaldehyde**, with a primary focus on its melting point. The information is compiled for professionals in research and development who require precise data and standardized protocols for handling this compound. **3,5-Diiodosalicylaldehyde** is a valuable intermediate in the synthesis of various compounds, including Schiff bases with potential antibacterial applications.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physical and Chemical Properties

3,5-Diiodosalicylaldehyde is a solid compound that appears as a white to yellow or green powder or crystal.[\[4\]](#) Its chemical structure and fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₄ I ₂ O ₂	[1][5][6]
Molecular Weight	373.91 g/mol	[1][5]
CAS Number	2631-77-8	[1][4][5]
Appearance	White to Yellow to Green powder to crystal	[4]
Melting Point	109-110 °C	[4]
	107.0-111.0 °C	
107-108 °C	[3]	
Boiling Point (Predicted)	304.6 ± 42.0 °C	[4]
Density (Predicted)	2.602 ± 0.06 g/cm ³	[4]
Water Solubility	Insoluble	[4]
Storage Temperature	2-8 °C under inert gas (Nitrogen or Argon)	[4]

Experimental Protocol: Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity.[7][8] For a pure substance, the melting range is typically narrow, often within 1-2 °C.[7] The presence of impurities generally leads to a depression of the melting point and a broadening of the melting range.[7][8][9] The following protocol details the capillary method for determining the melting point of **3,5-Diiodosalicylaldehyde**.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- **3,5-Diiodosalicylaldehyde** sample (finely powdered and dry)

- Mortar and pestle (optional, if sample is not a fine powder)
- Spatula
- Watch glass

Procedure:

- Sample Preparation:
 - Ensure the **3,5-Diiodosalicylaldehyde** sample is completely dry and in the form of a fine powder to ensure efficient and uniform heat transfer.[8]
 - If the sample consists of coarse crystals, gently grind it into a fine powder using a clean mortar and pestle.[8]
 - Place a small amount of the powdered sample on a clean, dry watch glass.
- Loading the Capillary Tube:
 - Take a capillary tube that is sealed at one end.[10][11]
 - Press the open end of the capillary tube into the powdered sample on the watch glass. A small amount of the solid will enter the tube.
 - To pack the sample into the sealed end, gently tap the bottom of the tube on a hard surface or drop it through a long glass tube onto the benchtop.[9][11]
 - Repeat this process until the packed sample in the capillary tube is approximately 2-3 mm high.[9]
- Melting Point Measurement:
 - Place the loaded capillary tube into the sample holder of the melting point apparatus.
 - Rapid Determination (Optional): First, perform a quick measurement by heating the sample at a fast rate (e.g., 5-10 °C per minute) to get an approximate melting point.[9]

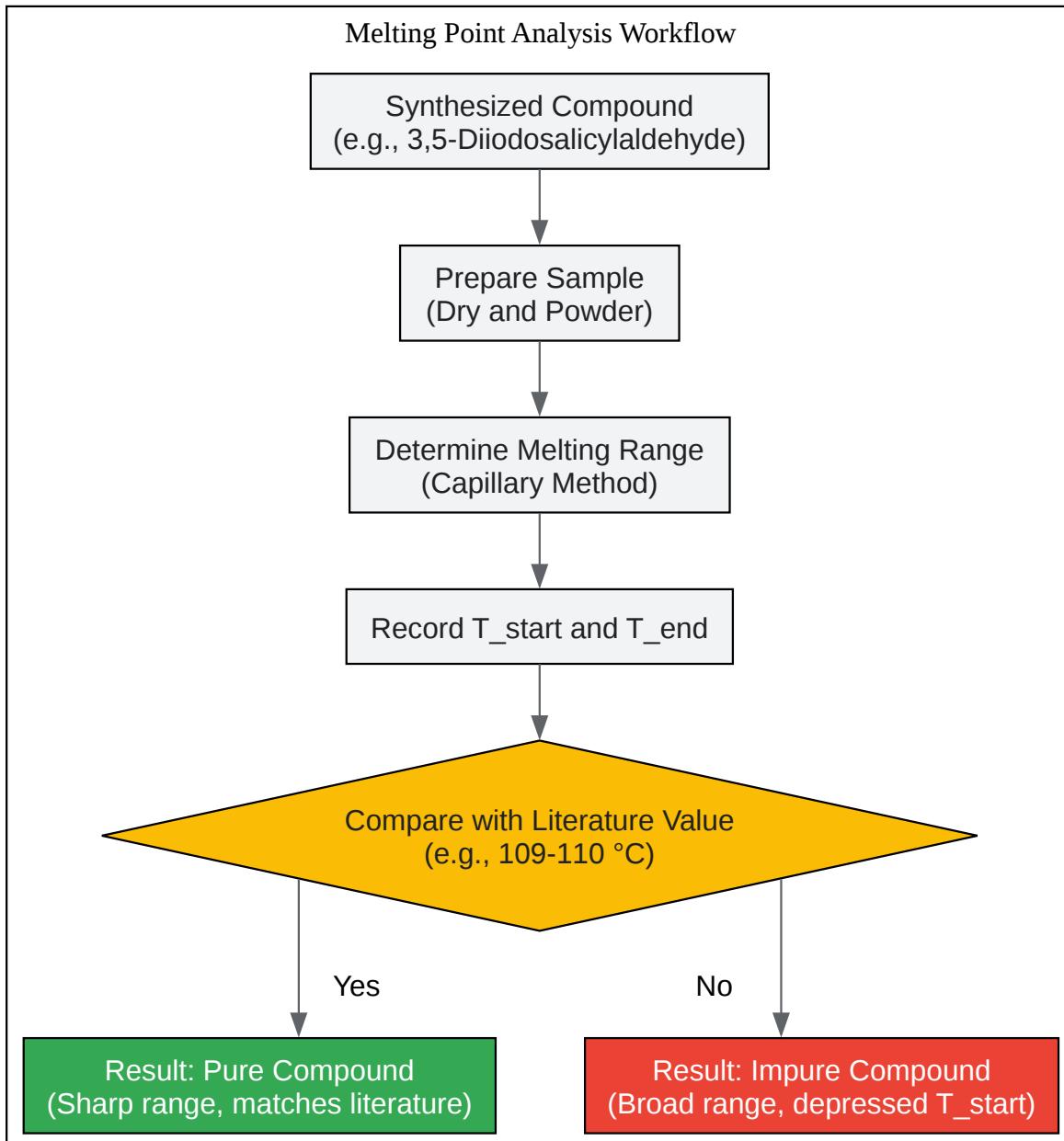
Note the temperature at which the sample melts. Allow the apparatus to cool significantly before the next step.

- Accurate Determination: Using a fresh sample in a new capillary tube, place it in the cooled apparatus.[9]
- Rapidly heat the sample to a temperature about 20 °C below the approximate melting point found in the previous step.[9]
- Then, decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium between the sample and the thermometer.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Continue heating slowly and record the temperature at which the last crystal of the solid melts completely (the end of the melting range).[11]

- Mixed Melting Point Technique (for Identity Confirmation):
 - To confirm the identity of an unknown sample suspected to be **3,5-Diiodosalicylaldehyde**, a mixed melting point determination can be performed.[7][9]
 - Mix a small amount of the unknown sample with an authentic sample of **3,5-Diiodosalicylaldehyde**.
 - Determine the melting point of this mixture. If there is no depression or broadening of the melting range compared to the authentic sample, the unknown is likely the same compound.[7][9] If the melting point is depressed and the range is broadened, the unknown is a different substance.[7]

Logical Workflow for Purity Assessment

The following diagram illustrates the logical workflow for assessing the purity of a synthesized compound like **3,5-Diiodosalicylaldehyde** using its melting point.



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Caption: Workflow for purity assessment via melting point determination.

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